Introduction: The Benzofuran Scaffold in Medicinal Chemistry

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Compound of Interest

Compound Name:	*Methanone, 2-benzofuranyl(4-chlorophenyl)-*
CAS No.:	*27052-20-6*
Cat. No.:	*B184926*

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Benzofuran, a heterocyclic compound formed by the fusion of a benzene ring and a furan ring, represents a core structural motif in a vast number of natural products and synthetic molecules of significant pharmacological interest.[1][2] Its derivatives are known to exhibit a wide spectrum of biological activities, including anticancer, antimicrobial, anti-inflammatory, antioxidant, and antiviral properties.[1][3][4] The methanone (-C(=O)-) linker introduces a critical point of structural diversity, allowing for the attachment of various aryl or alkyl groups, which profoundly influences the compound's interaction with biological targets. This guide provides a comprehensive review of benzofuran-based methanone compounds, focusing on their synthesis, multifaceted biological applications, and the underlying structure-activity relationships that govern their efficacy.

Part 1: Synthetic Strategies for Benzofuran-Methanone Scaffolds

The construction of the benzofuran-methanone core is a pivotal step in developing novel therapeutic agents. The choice of synthetic route is often dictated by the desired substitution patterns on both the benzofuran ring and the methanone-linked moiety.

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Classical Synthesis: Perkin and Related Reactions

A foundational approach involves the reaction of a salicylaldehyde derivative with an α-halo ketone. For instance, the reaction of 5-bromosalicyldehyde with a substituted 2-bromo-1-phenylethanone yields a (5-bromobenzofuran-2-yl)(phenyl)methanone core structure.[5] This method is robust and allows for variation at the C-5 position of the benzofuran and on the phenyl ring of the methanone.

Experimental Protocol: Synthesis of (5-Bromobenzofuran-2-yl)(phenyl)methanone[5]

- Reactant Preparation: Dissolve 5-bromosalicyldehyde (1 equivalent) and 2-bromo-1-phenylethanone (1 equivalent) in a suitable solvent such as acetone or ethanol.
- Base Addition: Add anhydrous potassium carbonate (K_2CO_3) (2-3 equivalents) to the mixture. The K_2CO_3 acts as a base to deprotonate the phenolic hydroxyl group, facilitating the initial nucleophilic attack.
- Reaction: Reflux the mixture for 3-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up: After completion, filter the mixture to remove the inorganic salts. Evaporate the solvent under reduced pressure.
- Purification: The crude product is purified by recrystallization from a suitable solvent (e.g., ethanol) to yield the final (5-bromobenzofuran-2-yl)(phenyl)methanone product.

Modern Catalytic Approaches

More recent synthetic innovations employ transition metal catalysis to achieve higher yields and greater functional group tolerance. Rhodium(III)-catalyzed annulation between salicylaldehydes and diazo compounds can produce benzofuran cores, which can then be further functionalized.[6] Similarly, copper-catalyzed intramolecular C-O coupling provides an efficient route to the benzofuran ring system.[6] These methods offer advantages in terms of milder reaction conditions and broader substrate scope.

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Part 2: Anticancer Activity

Benzofuran-methanones have emerged as a promising class of anticancer agents, demonstrating cytotoxicity against a range of human cancer cell lines.[7][8][9] Their mechanisms often involve the induction of apoptosis, cell cycle arrest, and inhibition of key signaling pathways.

Cytotoxicity and Structure-Activity Relationship (SAR)

Studies have shown that the substitution pattern on the benzofuran and the methanone-linked phenyl ring is critical for anticancer activity.

- Heterocyclic Substitutions: The introduction of heterocyclic moieties, such as pyrazole, at the methanone linker can significantly enhance cytotoxicity. For example, benzofuran-2-yl-(4,5-dihydro-3,5-substituted diphenylpyrazol-1-yl)methanone derivatives have shown potent activity against human ovarian cancer (A2780) and non-small cell lung cancer (NCI-H460) cell lines.[10]

- Halogenation: The presence of halogen atoms, particularly bromine, on the benzofuran ring often increases cytotoxic potential.[3][11] Bromoalkyl and bromoacetyl derivatives of benzofurans have been identified as having the highest cytotoxicity in several studies.[3]

- Positional Importance: The ester group at the C-2 position is a key site for modulating cytotoxic activity.[10] Substitutions at the C-3 position have also been shown to greatly impact antibacterial activity and strain specificity, a principle that often translates to anticancer screening.[12]

Table 1: Anticancer Activity of Selected Benzofuran-Methanone Derivatives

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Compound Class	Target Cell Line	IC_{50} (μM)	Reference
Benzofuran-pyrazole hybrid (Compound 33)	A2780 (Ovarian)	11	[10]
Benzofuran-pyrazole hybrid (Compound 32)	A2780 (Ovarian)	12	[10]
3-Amidobenzofuran (Compound 28g)	MDA-MB-231 (Breast)	3.01	[8]
3-Amidobenzofuran (Compound 28g)	HCT-116 (Colon)	5.20	[8]
3-Methylbenzofuran (Compound 16b)	A549 (Lung)	1.48	[8]

Mechanism of Action: Apoptosis Induction

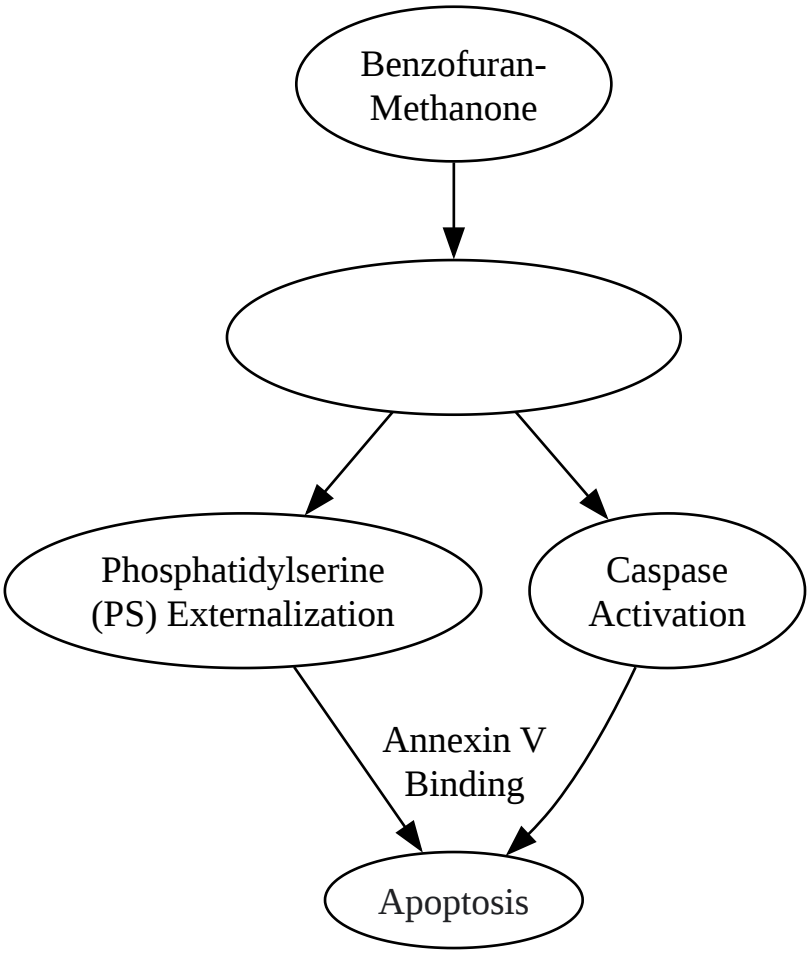
A primary mechanism by which these compounds exert their anticancer effect is the induction of programmed cell death, or apoptosis. Active benzofuran derivatives have been shown to induce apoptosis in leukemia cells (K562 and MOLT-4).[3][11] This process is often initiated by an increase in intracellular Reactive Oxygen Species (ROS), leading to the activation of caspase cascades.

Experimental Protocol: Annexin V-FITC Assay for Apoptosis[3]

- Cell Culture: Culture cancer cells (e.g., K562) in appropriate media. Seed cells in a 6-well plate and treat with the benzofuran-methanone compound at its IC_{50} concentration for 24-72 hours.
- Cell Harvesting: Harvest the cells by centrifugation. Wash the cell pellet with cold phosphate-buffered saline (PBS).
- Staining: Resuspend the cells in 1X Annexin-binding buffer. Add Annexin V-FITC and Propidium Iodide (PI) staining solution.
- Incubation: Incubate the cells in the dark at room temperature for 15 minutes.

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- Flow Cytometry: Analyze the stained cells using a flow cytometer. Annexin V-positive/PI-negative cells are considered early apoptotic, while double-positive cells are in late apoptosis or necrosis.



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Part 3: Antimicrobial Activity

Benzofuran-methanone derivatives have demonstrated significant potential as antimicrobial agents, with activity against a range of Gram-positive and Gram-negative bacteria, as well as fungi.[1][13]

Antibacterial and Antifungal Efficacy

The antimicrobial spectrum is heavily influenced by the substituents on the benzofuran-methanone scaffold.

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- Hydrophobicity: Hydrophobic analogs, particularly those with aryl substituents at the C-3 position linked by a methanone, exhibit favorable antibacterial activities.[13][14]
- Substitution at C-6: Compounds featuring a hydroxyl group at the C-6 position have shown excellent broad-spectrum antibacterial activity against strains like E. coli, S. aureus, and MRSA.[12]
- Ketoxime and Thiazole Derivatives: Conversion of the methanone's carbonyl group into ketoximes, thiosemicarbazones, and subsequently thiazoles can yield compounds with potent and specific antimicrobial profiles.[15][16] For example, a (benzofuran-2-yl)(3-phenyl-3-methyl cyclobutyl)-O-[2-hydroxy-3-(N-methylpiperazino)] propylketoxime was found to be highly active against S. aureus.[17]

Table 2: Antimicrobial Activity of Selected Benzofuran-Methanone Derivatives

Compound Type	Target Organism	MIC_{80} (µg/mL)	Reference
C-3 Aryl Methanone	S. aureus	0.39 - 3.12	[13][14]
C-3 Aryl Methanone	B. subtilis	0.39 - 3.12	[13]
C-6 Hydroxyl	E. coli	0.78 - 12.5	[12]
C-6 Hydroxyl	MRSA	0.78 - 12.5	[12]
Ketoxime Derivative	C. albicans	Strong Activity	[17]

Experimental Protocol: Minimum Inhibitory Concentration (MIC) Determination

- Inoculum Preparation: Prepare a standardized suspension of the target microorganism (e.g., S. aureus) equivalent to a 0.5 McFarland standard.
- Serial Dilution: Perform a two-fold serial dilution of the test compound in a 96-well microtiter plate containing a suitable growth medium (e.g., Mueller-Hinton Broth).
- Inoculation: Inoculate each well with the prepared microbial suspension. Include positive (microbe, no compound) and negative (medium only) controls.
- Incubation: Incubate the plate at 37°C for 18-24 hours.

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- Result Interpretation: The MIC is defined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

Part 4: Anti-inflammatory Activity

Chronic inflammation is a key factor in many diseases, and benzofuran-methanones have been investigated as potent anti-inflammatory agents.[5][18]

Inhibition of Inflammatory Mediators

The anti-inflammatory effects of these compounds are often mediated by the inhibition of key enzymes and signaling molecules in the inflammatory cascade.

- Inhibition of NO and PGE_2: Fluorinated benzofuran derivatives have been shown to suppress lipopolysaccharide (LPS)-stimulated inflammation in macrophages by inhibiting the production of nitric oxide (NO) and prostaglandin E_2 (PGE_2).[18] This is achieved by downregulating the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2).[18]

- Structure-Activity Relationship: The presence of fluorine, bromine, and hydroxyl groups on the benzofuran scaffold appears to enhance anti-inflammatory effects.[18] Certain derivatives have exhibited significant inhibitory effects on NO production with IC_{50} values as low as 16.5 µM, outperforming some standard drugs.[19]

Conclusion and Future Directions

Benzofuran-based methanone compounds represent a versatile and highly valuable scaffold in medicinal chemistry. The ease of synthetic modification allows for the fine-tuning of their pharmacological properties, leading to the development of potent anticancer, antimicrobial, and anti-inflammatory agents. Future research should focus on optimizing lead compounds through targeted structural modifications to enhance efficacy and reduce toxicity. Furthermore, exploring novel mechanisms of action and identifying specific molecular targets will be crucial for translating these promising compounds from the laboratory to clinical applications. The continued investigation into this chemical class holds significant promise for addressing unmet needs in drug development.

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